

Essential Safety and Logistical Information for Handling (S,S)-TAPI-1

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Compound of Interest

Compound Name: (S,S)-TAPI-1

CAS No.: 163847-77-6

Cat. No.: B1139318

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For researchers, scientists, and drug development professionals, ensuring safe handling of potent enzyme inhibitors like **(S,S)-TAPI-1**, a TNF- α protease inhibitor, is paramount.^[1] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(S,S)-TAPI-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, stringent adherence to safety protocols is necessary to minimize exposure and environmental impact. The following table summarizes the required personal protective equipment.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Workflow and Handling Procedures

Proper handling procedures are critical to prevent direct contact and the generation of aerosols. Engineering controls, such as fume hoods, should be the primary means of exposure control.



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Caption: Step-by-step workflow for the safe handling of **(S,S)-TAPI-1**.

First Aid Measures

In case of accidental exposure, immediate action is crucial.

- **Eye Contact:** Immediately flush eyes with copious amounts of water, removing contact lenses if present. Seek prompt medical attention.
- **Skin Contact:** Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and seek medical advice.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting and call a physician. If swallowed, call a poison center or doctor if you feel unwell.

Storage and Disposal

Storage: Keep the container tightly sealed in a cool, well-ventilated area. Store at -20°C for the powder form or -80°C when in solvent. Protect from direct sunlight and sources of ignition.

Disposal: Dispose of the contents and container at an approved waste disposal plant. Avoid release to the environment and collect any spillage. All sharps, such as needles and syringes, must be disposed of in authorized sharps containers. These containers should be puncture-resistant and clearly labeled. Never overfill sharps containers. Contaminated labware should be decontaminated or disposed of as hazardous waste according to institutional and local regulations.

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References

- 1. [TAPI-1|171235-71-5|MSDS \[dcchemicals.com\]](#)
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